

Application Notes and Protocols: Preparation of AKT-IN-5 Stock Solution in DMSO

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Compound of Interest

Compound Name: AKT-IN-5

Cat. No.: B15620157

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Introduction

AKT-IN-5 is a potent inhibitor of the serine/threonine kinase Akt (also known as Protein Kinase B), specifically targeting Akt1 and Akt2 isoforms with IC₅₀ values of 450 nM and 400 nM, respectively[1]. The Akt signaling pathway is a critical regulator of numerous cellular processes, including cell growth, proliferation, survival, and metabolism. Dysregulation of this pathway is frequently implicated in the pathogenesis of various diseases, particularly cancer. Therefore, inhibitors like **AKT-IN-5** are invaluable tools for both basic research into cellular signaling and the development of novel therapeutic agents.

This document provides a detailed protocol for the preparation, handling, and storage of a stock solution of **AKT-IN-5** using dimethyl sulfoxide (DMSO) as the solvent. Adherence to these guidelines is crucial for ensuring the integrity, stability, and reliable performance of the compound in downstream experimental applications.

Quantitative Data Summary

The following table summarizes the key quantitative information for **AKT-IN-5**.

Property	Value	Reference
Molecular Weight	384.43 g/mol	[1]
IC50 (Akt1)	450 nM	[1]
IC50 (Akt2)	400 nM	[1]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[2][3]
Storage (Powder)	-20°C for up to 3 years	[4]
Storage (in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month	[5][6]

Experimental Protocol: Preparation of a 10 mM AKT-IN-5 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **AKT-IN-5** in DMSO. The concentration can be adjusted based on experimental requirements by modifying the calculations accordingly.

Materials and Equipment

- **AKT-IN-5** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), high-purity
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- Sonicator (water bath)
- Personal Protective Equipment (PPE): safety goggles, lab coat, and appropriate chemical-resistant gloves (e.g., butyl rubber, neoprene, or thick latex)[7].

Calculations

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

Example Calculation for 1 mL of a 10 mM Stock Solution:

- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 384.43 \text{ g/mol}$
- $\text{Mass (mg)} = 3.8443 \text{ mg}$

Therefore, 3.84 mg of **AKT-IN-5** is required to make 1 mL of a 10 mM stock solution.

Procedure

- **Preparation:** Before starting, ensure the **AKT-IN-5** powder and anhydrous DMSO are at room temperature to prevent condensation of atmospheric moisture, which can affect compound stability and solubility[8].
- **Weighing:** Carefully weigh out the calculated mass (e.g., 3.84 mg) of **AKT-IN-5** powder using an analytical balance and transfer it into a sterile microcentrifuge tube or vial.
- **Dissolution:** Add the calculated volume of anhydrous DMSO (e.g., 1 mL) to the vial containing the **AKT-IN-5** powder.
- **Mixing:** Tightly cap the vial and vortex vigorously for 1-2 minutes to facilitate dissolution[2].
- **Solubility Check:** Visually inspect the solution against a light source to ensure that all solid particles have dissolved.
- **Aiding Dissolution (If Necessary):** If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes[2][9]. Gentle warming (e.g., to 37°C) can also be applied, but it is crucial to first confirm that **AKT-IN-5** is stable at this temperature[2][9].
- **Aliquoting and Storage:** Once the **AKT-IN-5** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials. This practice is critical to minimize freeze-thaw cycles, which can degrade the compound over time[2].

- Labeling: Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
- Storage: Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to six months), protected from light[2][5][6][10].

Safety Precautions and Handling

Handling **AKT-IN-5**:

- As the specific toxicological properties of **AKT-IN-5** may not be fully characterized, it should be handled with care.
- Avoid inhalation of the powder by working in a well-ventilated area or a chemical fume hood.
- Prevent contact with skin and eyes by wearing appropriate PPE.

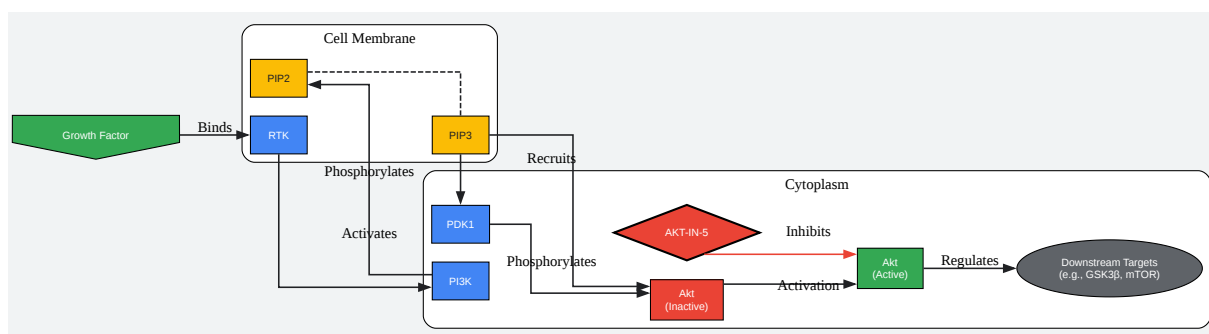
Handling DMSO:

- DMSO is an excellent solvent that can readily penetrate the skin[7]. This property means it can carry dissolved substances, such as **AKT-IN-5**, through the skin and into the bloodstream[7][11].
- Glove Selection is Critical: Standard nitrile gloves may not provide adequate protection against prolonged DMSO exposure and can degrade rapidly[7]. It is highly recommended to use butyl rubber, fluoroelastomer, neoprene, or thick (15 mil) latex gloves[7].
- Always handle DMSO in a well-ventilated area[11][12].
- DMSO is a combustible liquid; keep it away from heat, sparks, and open flames[11][13].
- In case of skin contact, wash the affected area thoroughly with water. If eye contact occurs, flush with water for at least 15 minutes and seek medical attention[14].

Visualizations

Signaling Pathway

The diagram below illustrates a simplified representation of the PI3K/Akt signaling pathway, highlighting the point of inhibition by **AKT-IN-5**. Growth factor binding to a receptor tyrosine kinase (RTK) activates PI3K, which then phosphorylates PIP2 to PIP3. PIP3 recruits both PDK1 and Akt to the cell membrane, leading to the phosphorylation and activation of Akt. Activated Akt then phosphorylates numerous downstream targets to regulate key cellular functions.

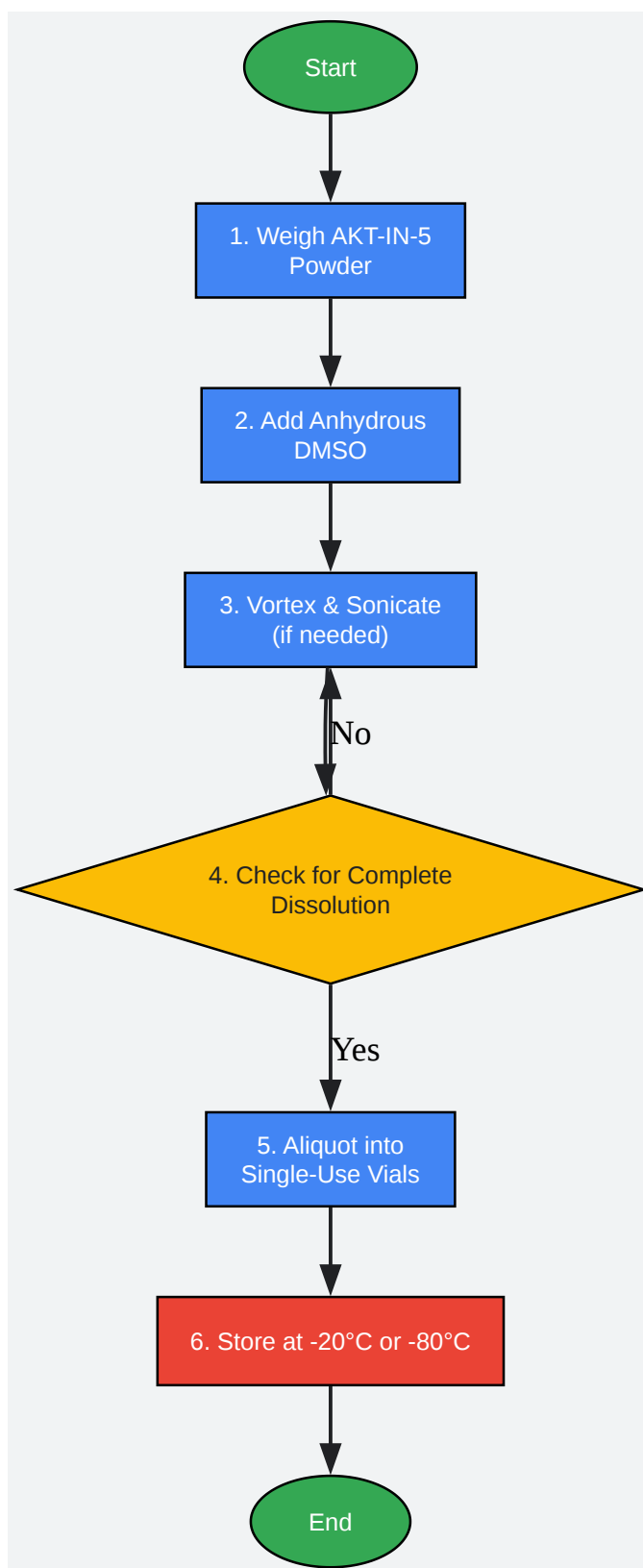


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Simplified PI3K/Akt Signaling Pathway

Experimental Workflow

The following workflow diagram outlines the key steps for preparing the **AKT-IN-5** stock solution.



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Workflow for Preparing **AKT-IN-5** Stock Solution

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